

N-Boc-2-iodoaniline: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: **N-Boc-2-iodoaniline**

Cat. No.: **B062990**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **N-Boc-2-iodoaniline**, a key reagent in synthetic organic chemistry. This document outlines its chemical properties, including its CAS number and molecular weight, and serves as a resource for its application in research and development.

Core Chemical Data

N-Boc-2-iodoaniline, also known by its IUPAC name tert-butyl N-(2-iodophenyl)carbamate, is a valuable building block in the synthesis of a variety of organic compounds.^[1] Its chemical structure incorporates a Boc-protecting group on an aniline ring, which is substituted with iodine at the ortho position. This combination of functional groups allows for a wide range of chemical transformations.

A summary of its key identifiers and properties is provided in the table below for quick reference.

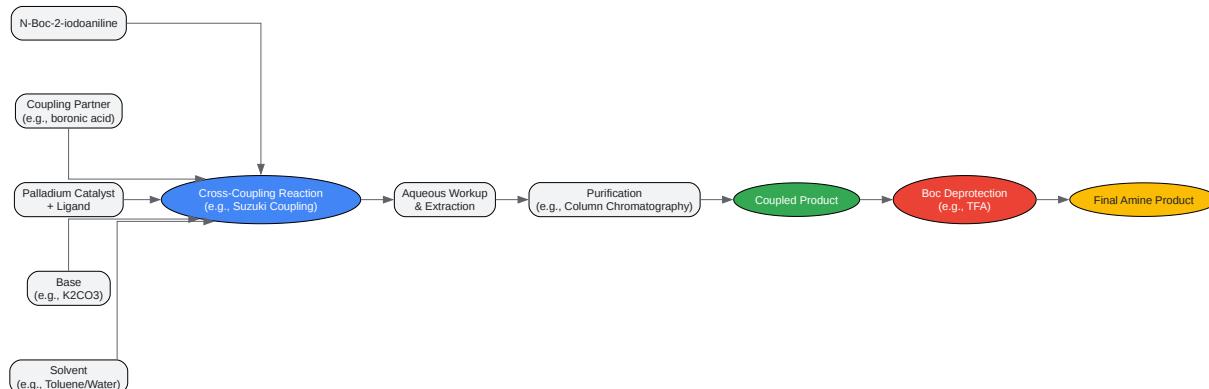
Identifier	Value	Source
CAS Number	161117-84-6	[1] [2] [3] [4] [5]
Molecular Formula	C11H14INO2	[1] [2]
Molecular Weight	319.14 g/mol	[1] [2] [5]
IUPAC Name	tert-butyl N-(2-iodophenyl)carbamate	[1]
Synonyms	1-(tert-Butoxycarbonylamino)-2-iodobenzene	[5]

Experimental Protocols and Applications

Due to the specific nature of **N-Boc-2-iodoaniline** as a synthetic intermediate, detailed experimental protocols are often found within the context of specific research papers outlining its use in the synthesis of more complex molecules. Further investigation into chemical literature databases is recommended to identify specific reaction conditions and methodologies relevant to your research interests.

Logical Workflow for Synthesis

The following diagram illustrates a generalized workflow for the utilization of **N-Boc-2-iodoaniline** in a typical cross-coupling reaction, a common application for this type of molecule.



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Caption: Generalized workflow for a Suzuki cross-coupling reaction using **N-Boc-2-iodoaniline**.

This guide serves as a foundational resource for understanding the core properties of **N-Boc-2-iodoaniline**. For specific experimental details and advanced applications, consulting peer-reviewed scientific literature is essential.

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References

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